

# Technical Guide: Physicochemical Properties of 1,3-Dibromobutane

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## Compound of Interest

Compound Name: 1,3-Dibromobutane

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the boiling and melting points of **1,3-dibromobutane** (CAS No. 107-80-2), a key intermediate in the synthesis of various organic compounds, including pharmaceuticals and agrochemicals.<sup>[1][2]</sup> The document outlines its key physical properties and details the standard experimental methodologies for their determination.

## Physicochemical Data Summary

**1,3-Dibromobutane** is a clear, colorless liquid at room temperature with a characteristic heavy bromine odor.<sup>[1][2][3]</sup> It is sparingly soluble in water but soluble in organic solvents like ethanol and ether.<sup>[1]</sup> The key thermal properties are summarized below.

Table 1: Physical Properties of **1,3-Dibromobutane**

Property	Value	Source(s)
Boiling Point	175 °C	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
177-178 °C	<a href="#">[1]</a>	
173-176 °C	<a href="#">[8]</a>	
Melting Point	-30 °C	<a href="#">[1]</a>
-25.98 °C (estimate)	<a href="#">[4]</a>	
Molecular Formula	C <sub>4</sub> H <sub>8</sub> Br <sub>2</sub>	<a href="#">[1]</a> <a href="#">[8]</a>
Molecular Weight	215.91 g/mol	<a href="#">[5]</a>
Density	~1.8 g/mL at 25 °C	<a href="#">[3]</a> <a href="#">[4]</a>

## Experimental Protocols

The determination of boiling and melting points are fundamental procedures for verifying the identity and purity of a chemical substance.[\[9\]](#)[\[10\]](#) Impurities typically cause a depression of the melting point and an increase in the boiling point range.[\[10\]](#)[\[11\]](#)

The melting point is the temperature at which a substance transitions from a solid to a liquid state.[\[9\]](#) A common and effective method involves using a capillary tube within a calibrated heating apparatus.

### Methodology: Capillary Method using a Heating Bath

- **Sample Preparation:** A small amount of the solidified **1,3-dibromobutane** (achieved by cooling below its melting point) is finely powdered. The open end of a capillary tube is tapped into the sample, and the tube is gently tapped on a hard surface to pack the solid into the closed end, aiming for a sample height of approximately 2-3 mm.[\[10\]](#)[\[12\]](#)
- **Apparatus Setup:** The packed capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then immersed in a heating bath, such as an oil bath or a dedicated melting point apparatus (e.g., a Mel-Temp apparatus).[\[9\]](#)[\[10\]](#)

- Heating and Observation: The bath is heated slowly, at a rate of approximately 1-2°C per minute, as the temperature approaches the expected melting point.[10][12]
- Data Recording: Two temperatures are recorded to define the melting range:
  - $T_1$ : The temperature at which the first drop of liquid appears.
  - $T_2$ : The temperature at which the last crystal of the solid melts completely. A sharp melting range (typically 0.5-1.5°C) is indicative of a pure compound.[9][10]

The boiling point is the temperature at which the vapor pressure of a liquid equals the external pressure exerted on its surface, leading to the formation of vapor within the bulk of the liquid.[9][11]

#### Methodology: Thiele Tube Method

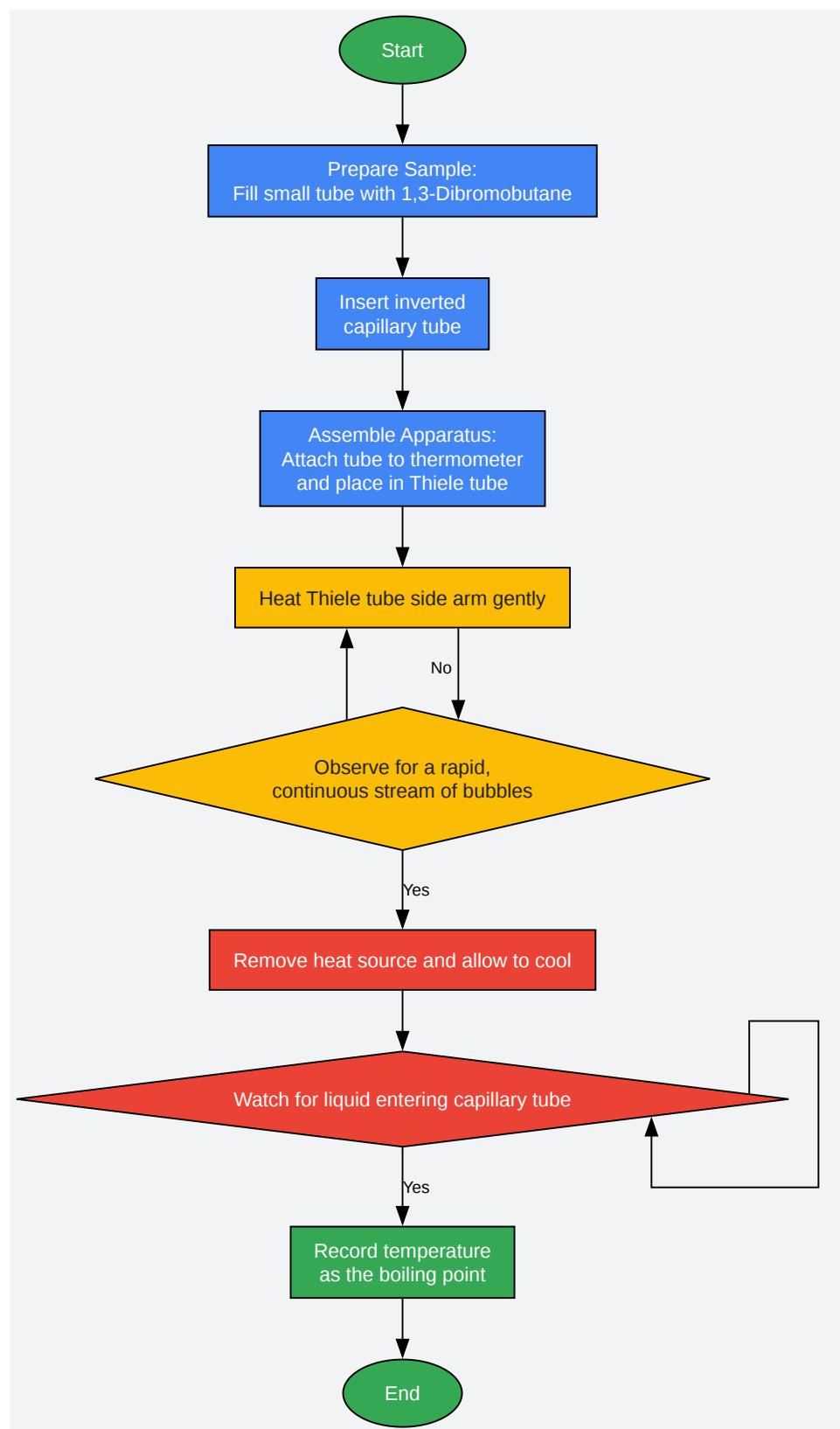
The Thiele tube method is a convenient technique for determining the boiling point of small quantities of a liquid.[13]

- Sample Preparation: Approximately 0.5 mL of **1,3-dibromobutane** is placed into a small test tube or a Durham tube.[13]
- Capillary Inversion: A standard melting point capillary tube is sealed at one end. The tube is then placed into the liquid sample with the open end down.
- Apparatus Setup: The sample tube is attached to a thermometer with a rubber band, ensuring the sample is aligned with the thermometer bulb. The entire assembly is placed into a Thiele tube containing a high-boiling-point liquid (e.g., mineral oil), with the sample positioned near the middle of the oil.[13]
- Heating and Observation: The side arm of the Thiele tube is gently and continuously heated with a burner. This design promotes uniform heat circulation.[13] As the temperature rises, air trapped in the capillary tube will bubble out.
- Data Recording: Heating continues until a continuous and rapid stream of bubbles emerges from the capillary tip. The heat source is then removed. The liquid will begin to cool, and the bubbling will slow. The exact temperature at which the liquid is drawn back into the capillary

tube is recorded as the boiling point.[\[13\]](#) This occurs when the external pressure equals the vapor pressure of the liquid.

## Visualized Experimental Workflow

The following diagram illustrates the logical steps for determining the boiling point of **1,3-dibromobutane** using the Thiele tube method.

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Caption: Workflow for Boiling Point Determination via Thiele Tube.

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- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of 1,3-Dibromobutane]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b089751#1-3-dibromobutane-boiling-point-and-melting-point>]

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